

(2,6-dichloropyridin-4-yl)(piperidino)methanone chemical structure and properties

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Compound of Interest

Compound Name: 2,6-Dichloro-4-(piperidin-1-ylcarbonyl)pyridine

Cat. No.: B1304015

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An In-Depth Technical Guide on (2,6-dichloropyridin-4-yl)(piperidino)methanone

For the Attention of Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide serves to consolidate the available scientific and technical information on the chemical compound (2,6-dichloropyridin-4-yl)(piperidino)methanone. The document outlines its chemical structure, physicochemical properties, and currently known synthesis and biological activity data. It is intended to be a resource for professionals in the fields of medicinal chemistry, pharmacology, and drug development.

Chemical Structure and Identity

The chemical structure of (2,6-dichloropyridin-4-yl)(piperidino)methanone is characterized by a central carbonyl group linking a 2,6-dichloropyridine ring at the 4-position to the nitrogen atom of a piperidine ring.

Systematic Name: (2,6-dichloropyridin-4-yl)(piperidin-1-yl)methanone

Synonyms:

- **2,6-Dichloro-4-(piperidin-1-ylcarbonyl)pyridine**[\[1\]](#)[\[2\]](#)
- 2,6-dichloro-4-(-4-(piperidine-1-ylcarbonyl)pyridi[\[2\]](#)
- (2,6-dichloropyridin-4-yl)(piperidino)methanone[\[1\]](#)[\[3\]](#)

Chemical Formula: $C_{11}H_{12}Cl_2N_2O$ [\[2\]](#)[\[3\]](#)

Molecular Weight: 259.13 g/mol [\[2\]](#)

CAS Number: 287196-80-9[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Chemical Structure:

Caption: Chemical structure of (2,6-dichloropyridin-4-yl)(piperidino)methanone.

Physicochemical Properties

A summary of the currently available physicochemical data for (2,6-dichloropyridin-4-yl)(piperidino)methanone is presented in Table 1.

Table 1: Physicochemical Properties of (2,6-dichloropyridin-4-yl)(piperidino)methanone

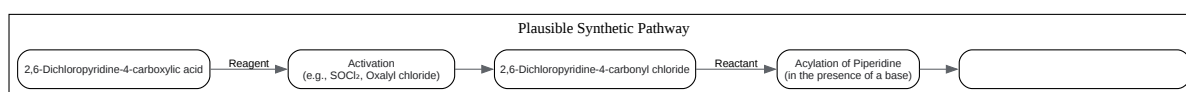
Property	Value	Source
Molecular Formula	$C_{11}H_{12}Cl_2N_2O$	[2] [3]
Molecular Weight	259.13 g/mol	[2]
CAS Number	287196-80-9	[1] [2] [3] [4] [5]
Melting Point	115 °C	[2]
Appearance	White to Light Beige Solid (predicted)	[6]
Solubility	No data available	
Boiling Point	No data available	

Synthesis and Characterization

Synthesis

Detailed experimental protocols for the synthesis of (2,6-dichloropyridin-4-yl)(piperidino)methanone are not readily available in peer-reviewed scientific literature. However, based on general principles of organic chemistry, a plausible synthetic route would involve the acylation of piperidine with a derivative of 2,6-dichloropyridine-4-carboxylic acid.

A potential synthetic workflow is outlined below:



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Caption: A proposed synthetic route for (2,6-dichloropyridin-4-yl)(piperidino)methanone.

Spectral Data

Comprehensive, experimentally determined spectral data (^1H NMR, ^{13}C NMR, IR, Mass Spectrometry) for (2,6-dichloropyridin-4-yl)(piperidino)methanone are not currently published in the public domain. For definitive structural confirmation, such analytical data would be essential.

Biological Activity and Potential Applications

There is currently no publicly available information regarding the biological activity, mechanism of action, or any associated signaling pathways for (2,6-dichloropyridin-4-yl)(piperidino)methanone.

However, the structural motifs present in the molecule, namely the dichloropyridine and piperidine rings, are found in a variety of biologically active compounds. The pyridine scaffold is a common feature in numerous pharmaceuticals, and the piperidine ring is a prevalent

heterocyclic system in medicinal chemistry, known to influence the pharmacological profiles of bioactive molecules.

Conclusion and Future Directions

(2,6-dichloropyridin-4-yl)(piperidino)methanone is a chemical entity for which basic identifying information is available. However, a significant gap exists in the scientific literature regarding its synthesis, comprehensive characterization, and biological properties.

For researchers and drug development professionals, this compound may represent an unexplored area of chemical space. Future research efforts would be necessary to:

- Develop and publish a detailed, reproducible synthetic protocol.
- Perform full spectral characterization to confirm its structure.
- Conduct in vitro and in vivo screening to determine any potential biological activities.

This foundational work would be crucial to ascertain if (2,6-dichloropyridin-4-yl)(piperidino)methanone or its derivatives hold any promise as therapeutic agents or research tools.

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